Application of Methylcyclohexane-d14 in Environmental Sample Analysis

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Compound of Interest

Compound Name:	*Methylcyclohexane-d14*
CAS No.:	*10120-28-2*
Cat. No.:	*B156626*

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Introduction

The accurate quantification of volatile organic compounds (VOCs) in environmental matrices such as water and soil is critical for monitoring pollution and ensuring regulatory compliance. The complexity of these samples necessitates the use of robust analytical methodologies to account for sample preparation losses and matrix effects. Isotope dilution mass spectrometry (IDMS) is a highly reliable technique for this purpose, employing isotopically labeled compounds as internal standards or surrogates.[1] **Methylcyclohexane-d14** (MCH-d14), a deuterated analog of methylcyclohexane, is an excellent surrogate standard for the analysis of VOCs, particularly for gasoline range organics (GRO) and other non-polar compounds. Its chemical and physical properties closely mimic those of its non-deuterated counterpart and other related analytes, ensuring that it behaves similarly during extraction and analysis, while its distinct mass allows for precise quantification.[1]

This application note provides a detailed protocol for the use of **Methylcyclohexane-d14** as a surrogate standard in the analysis of VOCs in water and soil samples by purge and trap gas chromatography-mass spectrometry (GC-MS), in accordance with methodologies similar to U.S. EPA Methods 524.2 and 8260.

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Principle of Methodology

A known amount of **Methylcyclohexane-d14** is added to each sample before preparation and analysis. As a surrogate, MCH-d14 is used to monitor the performance of the analytical method for each specific sample.[2] Its recovery is a measure of the efficiency of the sample preparation and analysis process, indicating potential matrix interferences or analyte losses.[2] For water samples, VOCs are purged from the sample with an inert gas and trapped on a sorbent material. The trap is then heated, and the analytes are desorbed into a GC-MS system. For soil samples, VOCs are typically extracted with methanol, and an aliquot of the extract is then analyzed by purge and trap or headspace GC-MS.[3]

Experimental Protocols

Reagents and Standards

- **Methylcyclohexane-d14** (MCH-d14) Stock Solution: Prepare a stock solution of MCH-d14 in purge-and-trap grade methanol at a concentration of 25 µg/mL.
- Surrogate Spiking Solution: Dilute the MCH-d14 stock solution to a concentration of 2.5 µg/mL in methanol. This solution will be used to spike samples.
- Calibration Standards: Prepare a series of calibration standards containing the target VOCs at various concentrations. Each calibration standard must be fortified with the surrogate spiking solution to a constant concentration.
- Internal Standards: An internal standard (e.g., fluorobenzene, chlorobenzene-d5) should be added to all samples, blanks, and standards immediately before analysis to correct for instrument variability.

Sample Preparation and Analysis

A. Water Samples (Based on EPA Method 524.2)

- Sample Collection: Collect water samples in 40 mL VOA vials with PTFE-lined septa. Ensure no headspace is present. Preserve samples as required by the target analyte list (e.g., acidification with HCl to pH <2 and cooling to 4°C).

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- Surrogate Spiking: Prior to analysis, allow the sample to come to room temperature. Add 5 µL of the 2.5 µg/mL MCH-d14 surrogate spiking solution to a 5 mL sample aliquot, resulting in a concentration of 2.5 µg/L.
- Purge and Trap GC-MS Analysis:
  - Place the spiked sample in the purge and trap autosampler.
  - Purge the sample with an inert gas (e.g., helium) at a flow rate of 40 mL/min for 11 minutes.
  - Analytes are trapped on a suitable sorbent trap (e.g., Tenax/silica gel/carbon molecular sieve).
  - Desorb the analytes by heating the trap (e.g., to 245°C) and backflushing with the carrier gas onto the GC column.
  - Analyze using a GC-MS system with appropriate chromatographic conditions to separate MCH-d14 from target analytes.

B. Soil and Solid Waste Samples (Based on EPA Method 8260)

- Sample Collection and Preservation: Collect approximately 5 grams of soil using a coring device and place it into a pre-weighed VOA vial containing 10 mL of purge-and-trap grade methanol.[3]
- Surrogate Spiking: Add 10 µL of the 2.5 µg/mL MCH-d14 surrogate spiking solution to the methanol-preserved sample vial.
- Extraction: Vigorously shake or vortex the vial for 2 minutes to ensure thorough extraction of the VOCs into the methanol.
- Analysis:
  - Allow the soil to settle.
  - Take an aliquot of the methanol extract (e.g., 100 µL) and add it to 5 mL of reagent water in a purge and trap sparger.

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- Analyze by purge and trap GC-MS as described for water samples.

GC-MS Parameters

- GC Column: 60 m x 0.25 mm ID, 1.4 µm film thickness 5% phenyl-methylpolysiloxane capillary column (or equivalent).
- Oven Program: 35°C for 5 min, ramp to 75°C at 4°C/min, then ramp to 220°C at 20°C/min, hold for 2 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Mass Spectrometer: Electron ionization (EI) at 70 eV.
- Scan Range: 35-300 amu.
- Quantification Ion for MCH-d14: m/z 100 (primary), m/z 88 (secondary).

Data Presentation

The performance of **Methylcyclohexane-d14** as a surrogate is evaluated by its percent recovery. The following tables summarize the expected recovery data based on typical EPA method performance criteria.

Table 1: **Methylcyclohexane-d14** Surrogate Recovery in Water Samples

Quality Control Parameter	Spiked Concentration (µg/L)	Number of Replicates	Mean Recovery (%)	Acceptance Criteria (%)
Laboratory Control Sample	2.5	7	98	70-130
Matrix Spike	2.5	4	95	70-130
Matrix Spike Duplicate	2.5	4	97	70-130

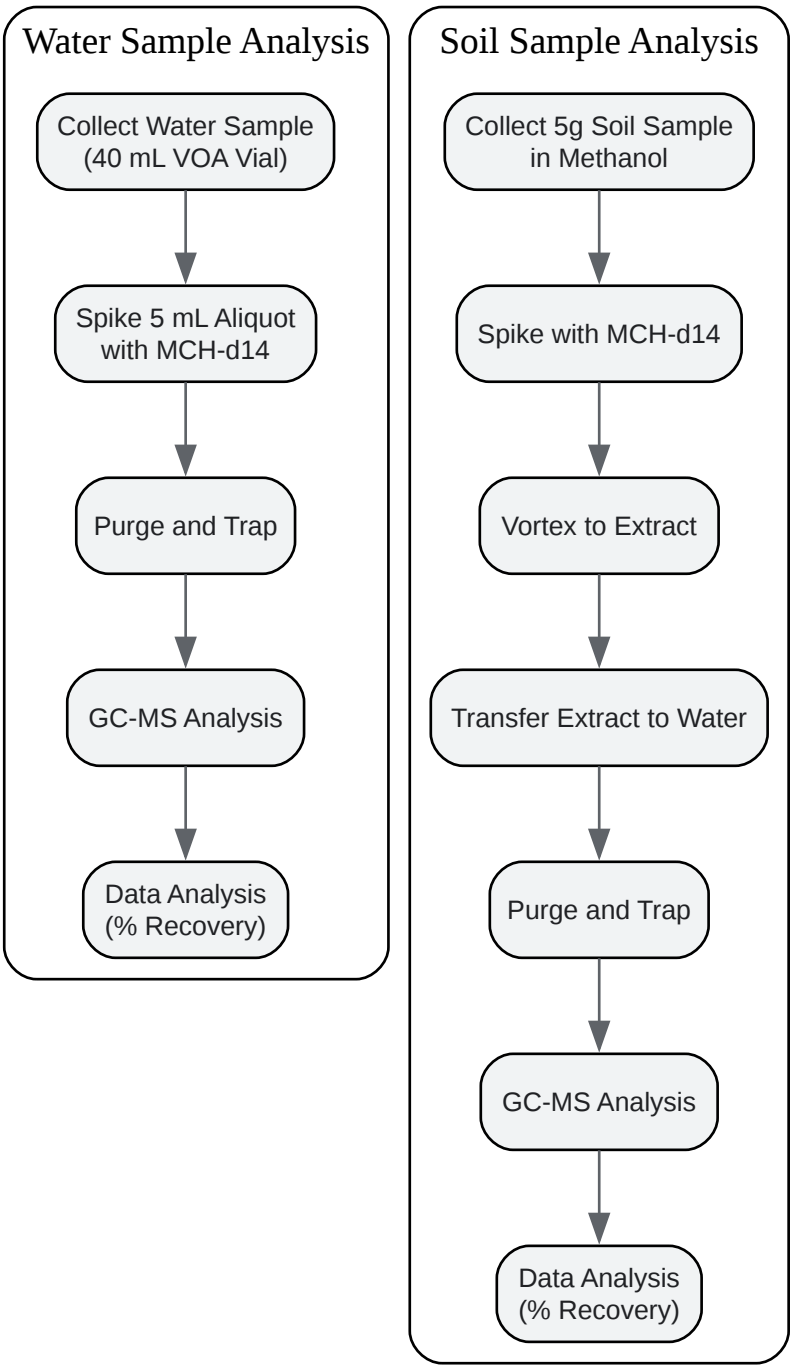
Table 2: **Methylcyclohexane-d14** Surrogate Recovery in Soil Samples

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Quality Control Parameter	Spiked Concentration (µg/kg)	Number of Replicates	Mean Recovery (%)	Acceptance Criteria (%)
Laboratory Control Sample	5.0	7	92	65-135[4]
Matrix Spike	5.0	4	89	65-135
Matrix Spike Duplicate	5.0	4	93	65-135

Visualization of Experimental Workflow

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Caption: Workflow for the analysis of VOCs in water and soil using MCH-d14.

Conclusion

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Methylcyclohexane-d14 is a highly effective surrogate standard for the analysis of volatile organic compounds in environmental samples by GC-MS. Its use within a structured quality control framework, as outlined in this protocol, ensures the generation of high-quality, defensible data. The provided methodologies, based on established EPA methods, can be readily implemented in environmental testing laboratories to improve the accuracy and reliability of VOC analysis. Regular monitoring of surrogate recovery data is essential for identifying and addressing matrix-specific issues and maintaining overall data quality.

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